

Personal protective equipment for handling Tris(pentafluorophenyl)borane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tris(perfluorophenyl)borane

Cat. No.: B072294

[Get Quote](#)

Technical Support Center: Tris(pentafluorophenyl)borane Handling

This guide provides essential safety information and personal protective equipment (PPE) recommendations for researchers, scientists, and drug development professionals working with Tris(pentafluorophenyl)borane.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with Tris(pentafluorophenyl)borane?

A1: Tris(pentafluorophenyl)borane is a hazardous chemical that can cause skin irritation, serious eye irritation, and respiratory tract irritation.^{[1][2]} It is also toxic if swallowed.^{[3][4]} It is crucial to handle this compound with appropriate engineering controls and personal protective equipment to minimize exposure.

Q2: What are the essential engineering controls to have in place before handling this compound?

A2: It is recommended to handle Tris(pentafluorophenyl)borane in a well-ventilated area.^[1] For more specific operations, using a local exhaust or an enclosing hood with exhaust ventilation is advised to minimize dust exposure.^{[3][4]} Emergency eye wash fountains and safety showers should be readily available in the immediate vicinity of any potential exposure.^{[3][4]}

Q3: What type of eye and face protection is required?

A3: Chemical goggles are mandatory to protect against eye contact.[3] It is also recommended to wear tightly fitting safety goggles with side-shields.[2] For procedures with a higher risk of splashing, a face shield should be worn in addition to goggles. Contact lenses should not be worn when handling this chemical.[3]

Q4: Which gloves offer the best protection against Tris(pentafluorophenyl)borane?

A4: Safety data sheets recommend using neoprene or nitrile rubber gloves for hand protection.[3] It is important to inspect gloves for any signs of degradation before use. Always wash your hands thoroughly with soap and water after handling the compound, even after wearing gloves.[1]

Q5: Is respiratory protection necessary when working with this compound?

A5: Respiratory protection is recommended, especially in situations where dust may be generated or ventilation is inadequate.[3] A NIOSH-certified dust and mist respirator (orange cartridge) or a dust mask type N95 (US) may be appropriate.[3] If exposure limits are exceeded or irritation is experienced, a full-face respirator should be used.[2]

Q6: What type of protective clothing should be worn?

A6: Wear suitable protective clothing to prevent skin contact.[3] This includes a lab coat or other protective garments. For large-scale operations or in the event of a spill, fire/flame resistant and impervious clothing may be necessary.[2]

Q7: What should I do in case of accidental exposure?

A7:

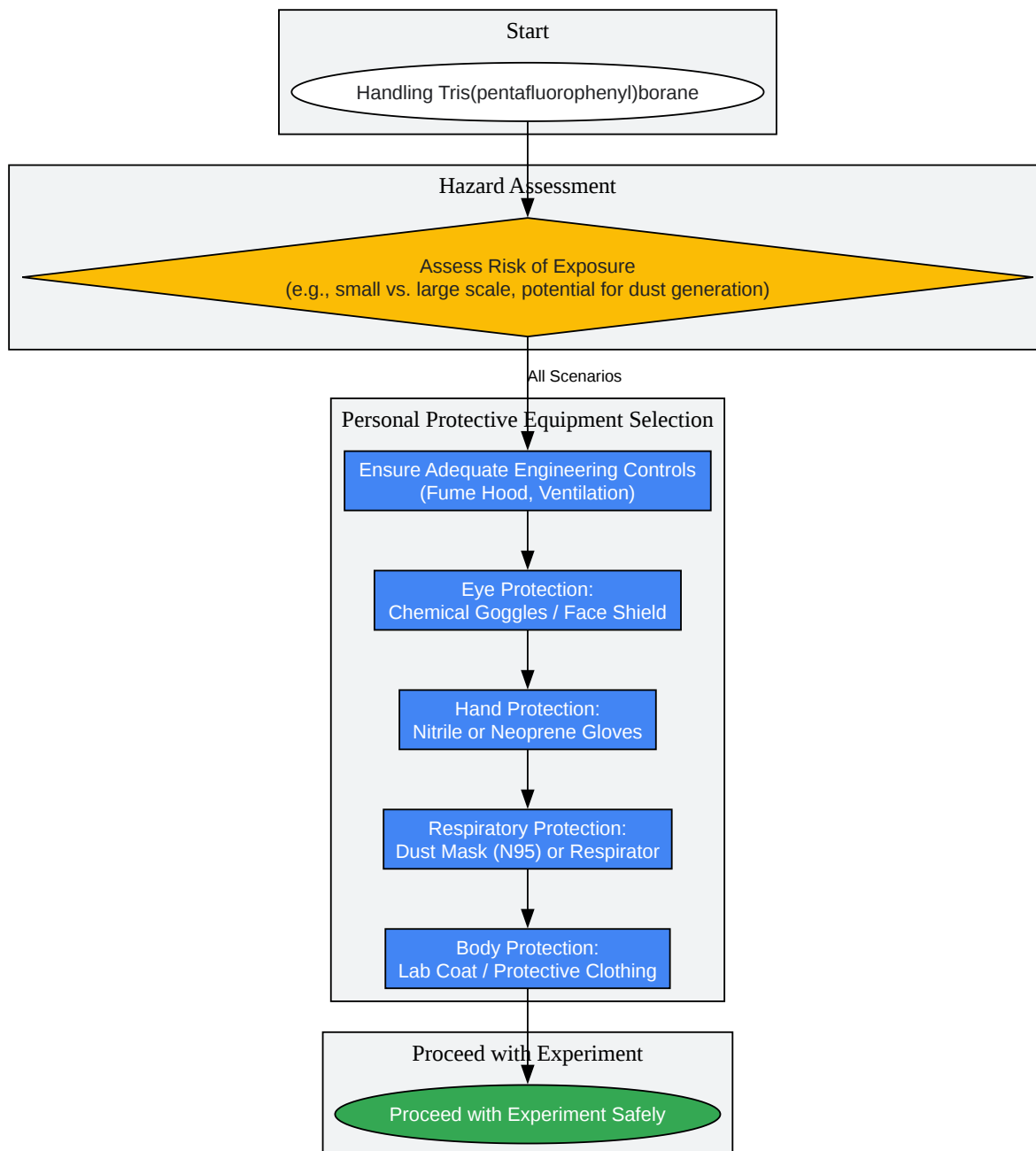
- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids, and seek medical attention.[5][6]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation occurs, seek medical attention.[2][5]

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.[\[2\]](#)[\[5\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[3\]](#)[\[5\]](#)

Personal Protective Equipment Summary

PPE Category	Recommendation	Source(s)
Eye/Face Protection	Chemical goggles or tightly fitting safety goggles. A face shield may also be necessary.	[2] [3]
Hand Protection	Neoprene or nitrile rubber gloves.	[3]
Respiratory Protection	NIOSH-certified dust and mist respirator or N95 dust mask. Full-face respirator if exposure limits are exceeded.	[2] [3]
Protective Clothing	Lab coat or other suitable protective clothing. Fire/flame resistant and impervious clothing for high-risk scenarios.	[2] [3]

PPE Selection Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 2. echemi.com [echemi.com]
- 3. gelest.com [gelest.com]
- 4. s3.amazonaws.com [s3.amazonaws.com]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Tris(pentafluorophenyl)borane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072294#personal-protective-equipment-for-handling-tris-pentafluorophenyl-borane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com